

Application Notes and Protocols for Utilizing GSK481 in Necroptosis Research

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Compound of Interest

Compound Name: GSK481
CAS No.: 1622849-58-4
Cat. No.: B607844

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **GSK481**, a potent and specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), in the study of necroptosis. It is crucial to understand that **GSK481** is an inhibitor, not an inducer, of necroptosis. Therefore, the following protocols detail its application to confirm the involvement of RIPK1-mediated necroptosis in experimental systems.

Principle of Method

Necroptosis is a regulated form of necrotic cell death that is critically dependent on the kinase activities of RIPK1 and RIPK3, and the subsequent activation of the pseudokinase Mixed Lineage Kinase Domain-Like protein (MLKL).[1][2] This pathway can be initiated by stimuli such as Tumor Necrosis Factor-alpha (TNFα) when caspase-8, a key apoptotic protein, is inhibited. [3] **GSK481** is a specific inhibitor of RIPK1 kinase activity.[4] Its application in cell culture allows for the dissection of the necroptotic signaling pathway. If a specific stimulus induces cell death that can be prevented by pre-treatment with **GSK481**, it strongly indicates that the cell death is, at least in part, mediated by RIPK1 kinase-dependent necroptosis. **GSK481** is particularly effective in primate and human cells.[1][5]

Signaling Pathway of TNF α -Induced Necroptosis and GSK481 Inhibition

The following diagram illustrates the signaling cascade leading to necroptosis upon TNF α stimulation in the presence of a pan-caspase inhibitor, and the point of intervention for GSK481.

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References

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